

An In-depth Technical Guide to Einecs 308-467-5: Flumazenil

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Compound of Interest

Compound Name: *Einecs 308-467-5*

Cat. No.: *B15180195*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound identified by EINECS number 308-467-5, commonly known as Flumazenil. The guide details its chemical structure, physicochemical properties, mechanism of action, pharmacokinetic profile, and relevant experimental protocols.

Chemical Identity and Structure

Flumazenil is an organic heterocyclic compound belonging to the imidazobenzodiazepine class.^[1] It is a well-known competitive antagonist of benzodiazepines.^{[2][3][4][5]}

Chemical Structure:

- IUPAC Name: ethyl 8-fluoro-5-methyl-6-oxo-4H-imidazo[1,5-a][2][3]benzodiazepine-3-carboxylate^[1]
- CAS Number: 78755-81-4^{[2][6]}
- Molecular Formula: C₁₅H₁₄FN₃O₃^{[1][2][6]}
- Synonyms: Flumazepil, Anexate, Romazicon, Lanexat, Ro 15-1788^{[1][2][6]}

Physicochemical and Pharmacokinetic Properties

Flumazenil is a white to off-white crystalline compound.^[7] It is insoluble in water but slightly soluble in acidic aqueous solutions.^[7] The following tables summarize its key quantitative properties.

Table 1: Physicochemical Properties of Flumazenil

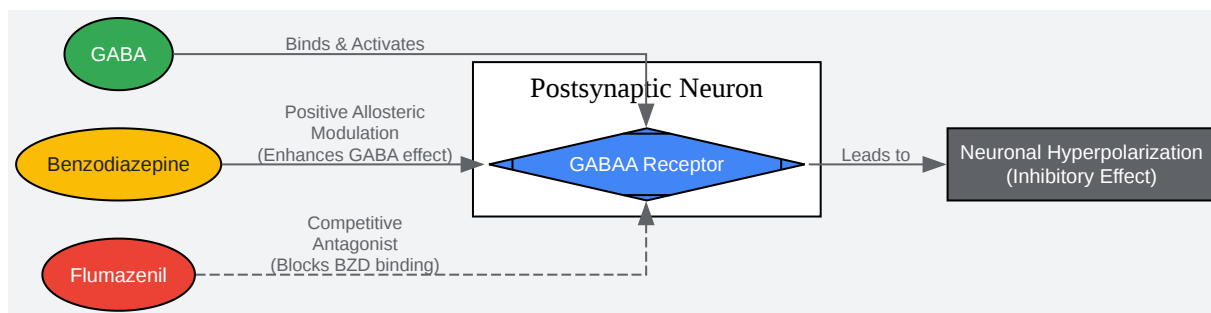
Property	Value	Reference
Molecular Weight	303.29 g/mol	^{[1][2][6]}
Melting Point	201-203 °C	^[1]
Solubility in DMSO	~16 mg/mL	^[8]
Solubility in Ethanol	~1 mg/mL	^[8]
LogP	1.9	^[1]

Table 2: Pharmacokinetic Properties of Flumazenil

Parameter	Value	Reference
Absorption		
Onset of Action	1-2 minutes	[9][10]
Peak Effect	6-10 minutes	[9][10]
Distribution		
Volume of Distribution (Vd)	0.9 to 1.1 L/kg	[9][10]
Protein Binding	~50% (primarily to albumin)	[3][4]
Metabolism		
Site	Liver (extensively metabolized)	[2][7][9]
Metabolites	Inactive carboxylic acid metabolite	[4][7]
Elimination		
Half-life (initial)	7-15 minutes	[2]
Half-life (terminal)	40-80 minutes	[2][10]
Route of Excretion	90-95% in urine, 5-10% in feces	[2][7][9]

Mechanism of Action: GABAA Receptor Antagonism

Flumazenil's primary mechanism of action is as a competitive antagonist at the benzodiazepine binding site on the GABAA receptor.[2][4][5] Benzodiazepines enhance the effect of the neurotransmitter gamma-aminobutyric acid (GABA) at the GABAA receptor, resulting in a calming or sedative effect.[5] Flumazenil binds to the same site as benzodiazepines but does not produce the same effect; instead, it blocks the action of benzodiazepines, thereby reversing their sedative and other central nervous system effects.[5][11]



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Caption: GABAA Receptor Signaling Pathway.

Experimental Protocols

A. Competitive Radioligand Binding Assay for GABAA Receptor

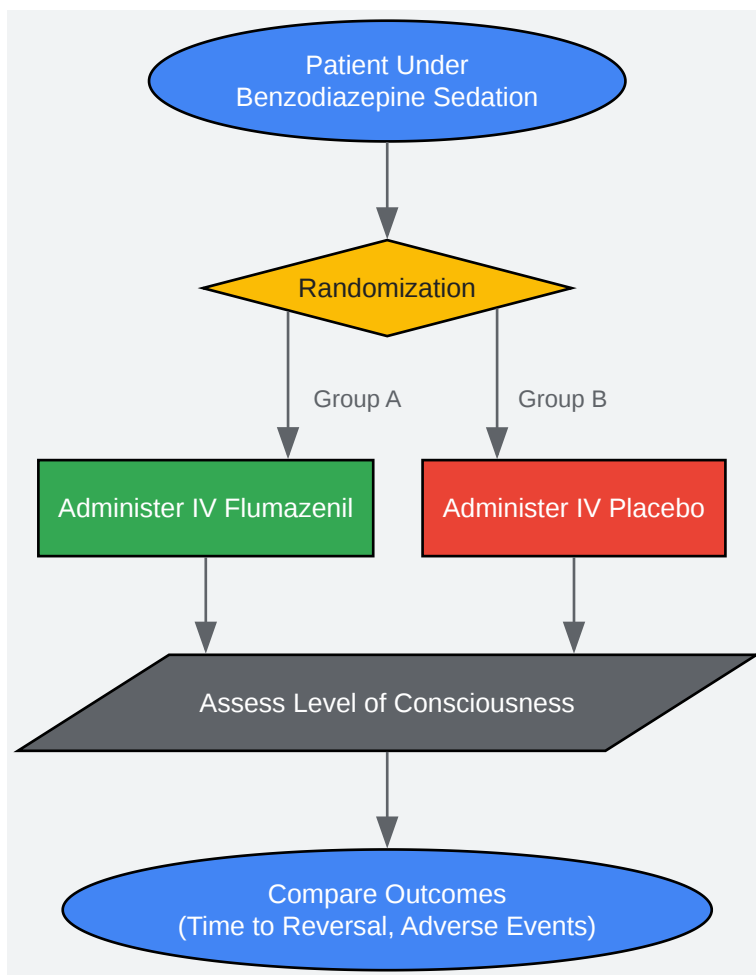
This protocol is a standard method to determine the binding affinity of a compound for the benzodiazepine site on the GABAA receptor.

- **Preparation of Synaptic Membranes:** Rat cortical synaptosomes are prepared and homogenized in a suitable buffer (e.g., Tris-HCl).
- **Incubation:** The membrane preparation is incubated with a radiolabeled benzodiazepine agonist (e.g., [^3H]flunitrazepam) and varying concentrations of the test compound (Flumazenil).
- **Separation:** Bound and free radioligand are separated by rapid filtration through glass fiber filters.
- **Quantification:** The radioactivity retained on the filters is measured by liquid scintillation counting.
- **Data Analysis:** The concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC_{50}) is calculated.

B. Clinical Trial Protocol for Reversal of Benzodiazepine Sedation

This outlines a typical double-blind, randomized, placebo-controlled trial to evaluate the efficacy of Flumazenil.

- **Patient Selection:** Patients who have received benzodiazepines for conscious sedation for a medical procedure are recruited.
- **Randomization:** Patients are randomly assigned to receive either intravenous Flumazenil or a placebo.
- **Blinding:** Both the patient and the administering clinician are unaware of the treatment allocation.
- **Dosing:** An initial dose of 0.2 mg of Flumazenil or placebo is administered intravenously over 15 seconds.[\[10\]](#) Subsequent doses may be given if the desired level of consciousness is not achieved.[\[10\]](#)
- **Assessment:** The level of sedation is assessed at regular intervals using a standardized scale (e.g., Modified Glasgow Coma Scale).[\[12\]](#)
- **Data Analysis:** The time to reversal of sedation and any adverse events are compared between the Flumazenil and placebo groups.

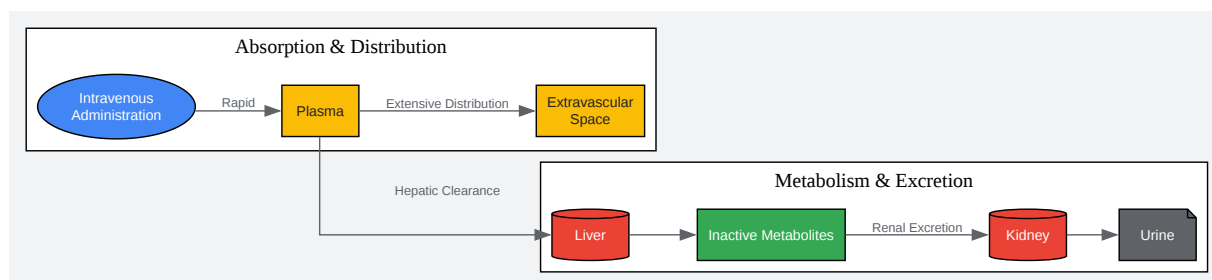


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Caption: Clinical Trial Workflow for Flumazenil.

Logical Relationships: Pharmacokinetics

The pharmacokinetic profile of Flumazenil dictates its clinical use, particularly its rapid onset and short duration of action.



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Caption: Pharmacokinetic Pathway of Flumazenil.

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